Application Notes and Protocols for Dose-Response Studies of IRL752

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Compound of Interest	
Compound Name:	*RU 752*
CAS No.:	*51390-69-3*
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Introduction

IRL752 (Pirepemat) is a novel small molecule under investigation for the treatment of cognitive and motor impairments associated with Parkinson's disease, particularly focusing on reducing the risk of falls.[1] Its mechanism of action is primarily attributed to its antagonist activity at serotonin 5-HT7 and α2-adrenergic receptors, leading to a regioselective enhancement of cortical dopamine and norepinephrine neurotransmission.[2][3][4] These application notes provide a comprehensive overview of the dose-response relationship of IRL752, summarizing key preclinical and clinical findings. Detailed protocols for pivotal experiments are also provided to facilitate further research and development.

Mechanism of Action: Signaling Pathways

IRL752 exerts its effects through the modulation of two key G-protein coupled receptors in the prefrontal cortex: the 5-HT7 receptor and the α2-adrenergic receptor.[2][3][4] Antagonism of these receptors leads to an increase in the levels of the crucial neurotransmitters dopamine and norepinephrine.[4]

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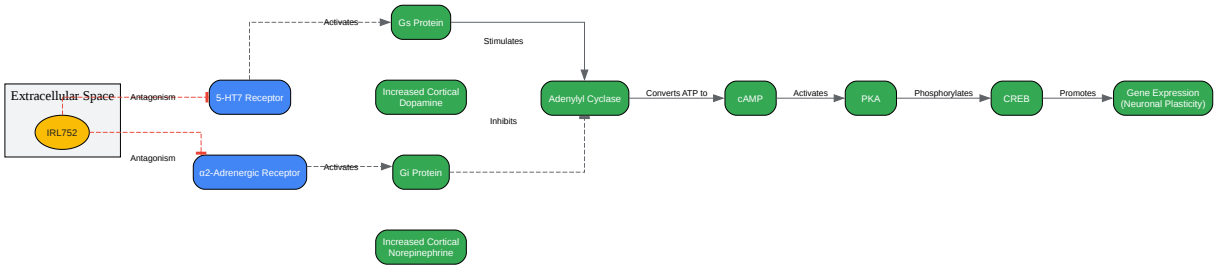
The proposed signaling cascade for IRL752's mechanism of action begins with its binding to and inhibition of 5-HT7 and α2-adrenergic receptors. This dual antagonism is believed to synergistically increase the firing rate of pyramidal neurons in the prefrontal cortex, leading to enhanced cortical processing and improved executive function. This, in turn, is hypothesized to contribute to better postural control and a reduced risk of falls in individuals with Parkinson's disease.



IRL752 Signaling Pathway

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Caption: Proposed signaling pathway of IRL752.

Preclinical Dose-Response Data

Neurochemical Effects

In vivo microdialysis studies in rats have demonstrated that IRL752 dose-dependently increases extracellular levels of dopamine and norepinephrine specifically in the prefrontal cortex, with minimal effects in the striatum.[2]

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Dose (s.c.)	Cortical Dopamine Increase (from baseline)	Cortical Norepinephrine Increase (from baseline)
3.7 µmol/kg	-	-
10 µmol/kg	~300%	~150%
30 µmol/kg	~600-750%	~250%
150 µmol/kg	~600-750%	~250%

Behavioral Efficacy

IRL752 has been shown to normalize hypoactivity in a tetrabenazine-induced model of Parkinsonism in a dose-dependent manner.[2]

Dose (s.c.)	Reversal of Tetrabenazine-Induced Hypoactivity
3.7 µmol/kg	Partial reversal
10 µmol/kg	Significant reversal
30 µmol/kg	Complete normalization
150 µmol/kg	Complete normalization

Clinical Dose-Response and Efficacy Data

Phase I: Safety and Pharmacokinetics in Healthy Volunteers

A first-in-human, randomized, double-blind, placebo-controlled Phase I study evaluated the safety, tolerability, and pharmacokinetics of single ascending doses (SAD) and multiple ascending doses (MAD) of IRL752. The results demonstrated that IRL752 was generally well-tolerated.[3]

Single Ascending Dose (SAD) Pharmacokinetics

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Dose	Cmax (ng/mL)	Tmax (hr)	AUC (ng·hr/mL)	t1/2 (hr)
10 mg	35.2	2.0	210	4.1
35 mg	125.1	2.0	755	4.3
75 mg	260.5	2.0	1650	4.5
175 mg	595.3	2.5	3890	4.8
350 mg	1180.1	3.0	8120	5.2

Multiple Ascending Dose (MAD) Pharmacokinetics (Day 10)

Dose	Cmax,ss (ng/mL)	Tmax,ss (hr)	AUCτ,ss (ng·hr/mL)
250 mg (750 mg/day)	850.7	2.0	4560

Adverse events were generally mild and most frequently reported at the highest doses, including headache, dizziness, and somnolence.[3]

Phase IIa: Efficacy in Parkinson's Disease with Dementia

A Phase IIa study investigated the safety, tolerability, and preliminary efficacy of IRL752 in patients with Parkinson's disease and dementia.[5][6][7] The average stable dose achieved was 600 mg daily.[5][6]

Efficacy Endpoint	Result
UPDRS Part I (Non-motor)	-10% change from baseline
UPDRS Part IV (Complications)	-17% change from baseline
Apathy (NPI-12)	75% decrease in apathy/indifference (p=0.004)
Axial Motor Symptoms	12% improvement (p=0.029)

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Phase IIb (REACT-PD): Dose-Finding and Efficacy in Reducing Falls

A Phase IIb study was conducted to evaluate the efficacy of different doses of pirepemat (IRL752) in reducing fall frequency in individuals with Parkinson's disease.[1] While the 600 mg daily dose showed a 42% reduction in fall rate, it did not reach statistical significance compared to placebo.[1] However, a prespecified in-depth analysis revealed a statistically significant and clinically meaningful reduction in fall rate in a medium plasma concentration range.[1]

Plasma Concentration	Reduction in Fall Rate	Statistical Significance
Medium Range	51.5%	$p < 0.05$ vs. placebo
Low Range	No beneficial effect	Not significant
High Range	No beneficial effect	Not significant

Experimental Protocols

Protocol 1: In Vivo Microdialysis in Rat Prefrontal Cortex

This protocol outlines the procedure for measuring extracellular dopamine and norepinephrine in the prefrontal cortex of freely moving rats following IRL752 administration.

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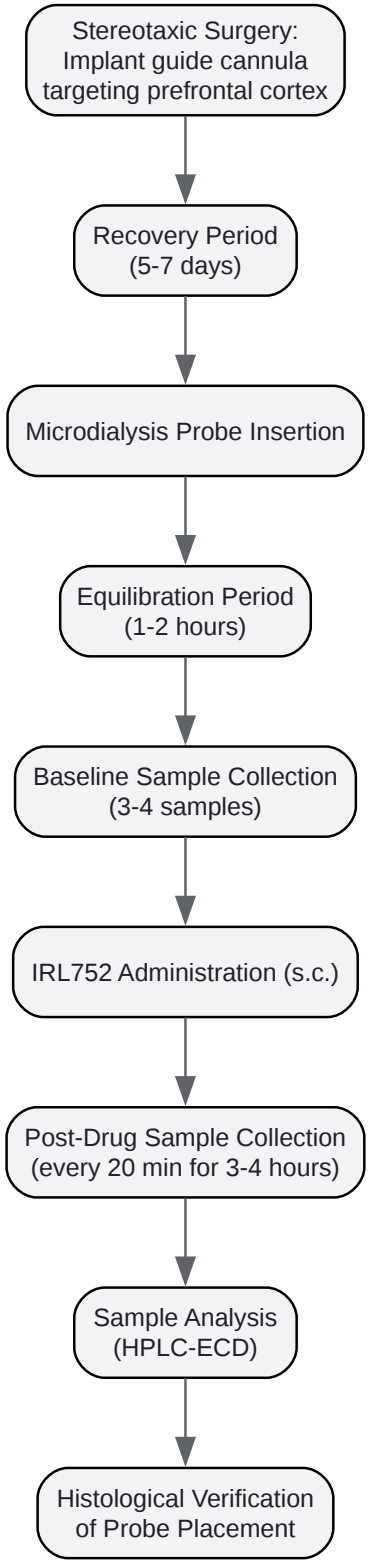

In Vivo Microdialysis Workflow

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Caption: Workflow for in vivo microdialysis experiment.

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Materials:

- Male Wistar rats (250-300g)
- Stereotaxic apparatus
- Microdialysis probes (e.g., 4 mm membrane, 20 kDa MWCO)
- Guide cannula
- Microinfusion pump
- Fraction collector
- Artificial cerebrospinal fluid (aCSF): 147 mM NaCl, 2.7 mM KCl, 1.2 mM $CaCl_2$, 1.0 mM $MgCl_2$, buffered to pH 7.4
- IRL752 solutions
- HPLC system with electrochemical detection (HPLC-ECD)

Procedure:

- Stereotaxic Surgery: Anesthetize the rat and place it in the stereotaxic frame. Implant a guide cannula targeting the medial prefrontal cortex. Secure the cannula with dental cement.
- Recovery: Allow the animal to recover for 5-7 days post-surgery.
- Probe Insertion: On the day of the experiment, gently insert the microdialysis probe into the guide cannula.
- Equilibration: Perfuse the probe with aCSF at a flow rate of 1-2 µL/min for at least 60-120 minutes to establish a stable baseline.
- Baseline Collection: Collect 3-4 baseline dialysate samples (e.g., 20-minute fractions).
- Drug Administration: Administer IRL752 or vehicle subcutaneously.
- Post-Drug Collection: Continue collecting dialysate samples for 3-4 hours.

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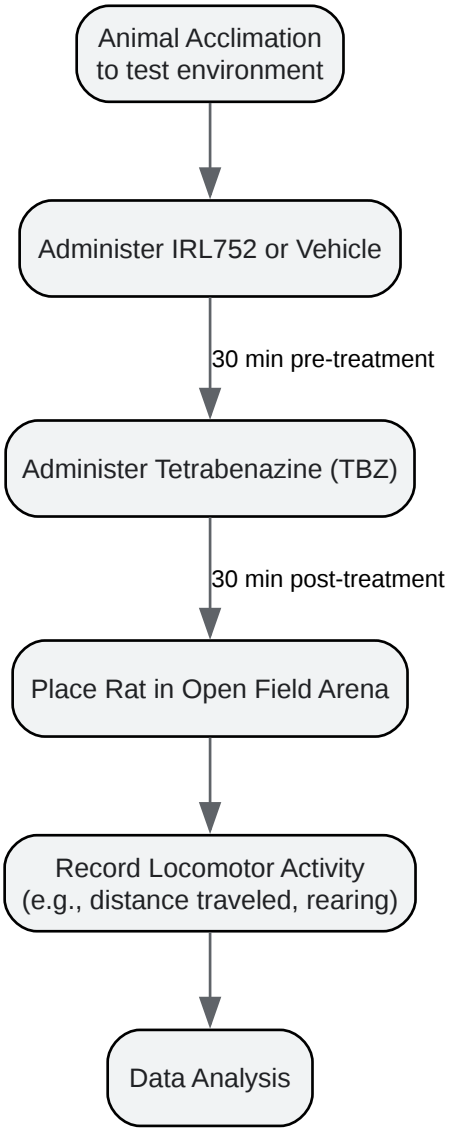
- Sample Analysis: Analyze the samples for dopamine and norepinephrine content using HPLC-ECD.
- Histological Verification: At the end of the experiment, euthanize the animal and perfuse the brain to verify the correct placement of the probe.

Protocol 2: Tetrabenazine-Induced Hypoactivity in Rats

This protocol describes a behavioral model to assess the efficacy of IRL752 in reversing motor deficits analogous to Parkinsonism.



Tetrabenazine-Induced Hypoactivity Workflow

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Caption: Workflow for tetrabenazine-induced hypoactivity experiment.

Materials:

- Male Sprague-Dawley rats (200-250g)
- Open field apparatus (e.g., 40 x 40 x 30 cm) with automated activity monitoring
- Tetrabenazine (TBZ) solution
- IRL752 solutions

Procedure:

- Acclimation: Habituate the rats to the testing room and open field apparatus for a few days prior to the experiment.
- Drug Administration: Administer the designated dose of IRL752 or vehicle via subcutaneous injection.
- Tetrabenazine Administration: 30 minutes after IRL752 administration, inject tetrabenazine (e.g., 2 mg/kg, i.p.) to induce hypoactivity.
- Behavioral Testing: 30 minutes after TBZ injection, place the rat in the center of the open field arena.
- Data Collection: Record locomotor activity for a set period (e.g., 60 minutes) using an automated tracking system. Key parameters include total distance traveled, horizontal activity, and vertical activity (rearing).
- Data Analysis: Compare the activity levels between treatment groups to determine the effect of IRL752 on reversing TBZ-induced hypoactivity.

Protocol 3: Phase II Clinical Trial for Parkinson's Disease with Dementia (General Outline)

This outlines the general design of a Phase IIa clinical trial to evaluate the safety and efficacy of IRL752 in patients with Parkinson's disease and dementia.

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Study Design: Randomized, double-blind, placebo-controlled, multi-center study.

Participant Population:

- Inclusion Criteria:
  - Diagnosis of Parkinson's disease according to established criteria (e.g., UK Brain Bank criteria).
  - Diagnosis of dementia associated with Parkinson's disease.
  - Stable dose of standard anti-Parkinsonian medication.
  - Age between 50-85 years.
- Exclusion Criteria:
  - Atypical parkinsonism.
  - Other causes of dementia.
  - Severe, unstable medical conditions.
  - Use of certain contraindicated medications.

Treatment Protocol:

- Screening Period: Assess eligibility of participants.
- Randomization: Randomly assign eligible participants to receive either IRL752 or placebo.
- Dose Titration: A period of dose escalation to a target maintenance dose (e.g., up to 600 mg/day).
- Maintenance Period: Participants continue on the stable dose for a defined period (e.g., 4 weeks).
- Follow-up: A follow-up period after the last dose to monitor for any persistent effects or adverse events.

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Outcome Measures:

- Primary: Safety and tolerability (e.g., incidence of adverse events, changes in vital signs, ECG, and laboratory parameters).
- Secondary (Efficacy):
  - Unified Parkinson's Disease Rating Scale (UPDRS), particularly parts I (non-motor) and III (motor).
  - Cognitive assessments (e.g., Mini-Mental State Examination - MMSE).
  - Neuropsychiatric Inventory (NPI) for apathy and other behavioral symptoms.
  - Measures of gait and balance.

Conclusion

The dose-response studies of IRL752 have provided a strong rationale for its continued development as a potential treatment for motor and non-motor symptoms in Parkinson's disease. Preclinical data demonstrate a clear, dose-dependent effect on cortical catecholamine levels and a corresponding reversal of parkinsonian-like motor deficits. Clinical trials have established a safe and tolerable dose range and have shown promising efficacy signals, particularly in reducing falls at specific plasma concentrations. The provided protocols offer a foundation for researchers to further investigate the therapeutic potential of IRL752 and to explore its mechanism of action in greater detail. Future studies should aim to further optimize the dosing regimen to maximize efficacy while maintaining a favorable safety profile.

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